

Application Notes and Protocols: VO-Ohpic Trihydrate in Cancer Cell Lines

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Compound of Interest

Compound Name: VO-Ohpic trihydrate

Cat. No.: B10824045

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These application notes provide a comprehensive overview of the use of **VO-Ohpic trihydrate**, a potent and specific inhibitor of Phosphatase and Tensin Homolog (PTEN), in cancer cell line research. Detailed protocols for key experiments are provided to guide researchers in their study of this compound.

VO-Ohpic trihydrate has emerged as a valuable tool for investigating the role of the PTEN/PI3K/Akt signaling pathway in cancer. It has demonstrated significant effects on cell viability, proliferation, and senescence in various cancer models, particularly in hepatocellular carcinoma and ovarian cancer.

Mechanism of Action

VO-Ohpic trihydrate is a highly potent, cell-permeable inhibitor of PTEN with an IC₅₀ in the low nanomolar range.^{[1][2]} PTEN is a crucial tumor suppressor that negatively regulates the PI3K/Akt/mTOR signaling pathway. By inhibiting PTEN's lipid phosphatase activity, **VO-Ohpic trihydrate** leads to the accumulation of phosphatidylinositol (3,4,5)-trisphosphate (PIP3) at the cell membrane. This, in turn, activates downstream signaling cascades, primarily the Akt pathway, which is involved in cell survival, growth, and proliferation.^{[1][2][3]} Interestingly, in certain cancer cells with low PTEN expression, inhibition by VO-Ohpic can paradoxically lead to cell growth inhibition and senescence.^[4]

Data Presentation

Table 1: In Vitro Efficacy of VO-Ohpic Trihydrate in Hepatocellular Carcinoma (HCC) Cell Lines

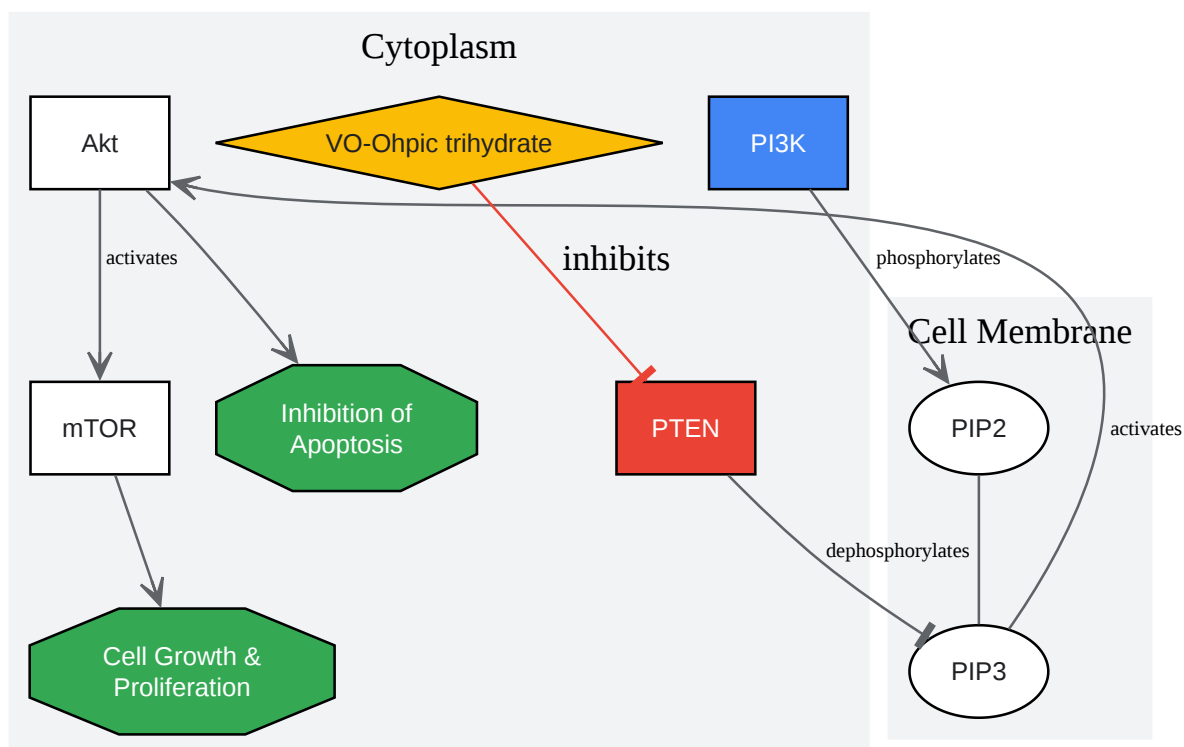
Cell Line	PTEN Expression	Effect of VO-Ohpic Trihydrate (Concentration)	Outcome	Reference
Hep3B	Low	Inhibition of cell viability, proliferation, and colony formation; Induction of senescence (0-5 μ M)	Significant inhibition of tumor growth	[1] [4]
PLC/PRF/5	High	Lesser inhibition of cell viability, proliferation, and colony formation compared to Hep3B (0-5 μ M)	Moderate response	[1] [4]
SNU475	Negative	No effect on cell viability, proliferation, or colony formation	No response	[1] [4]

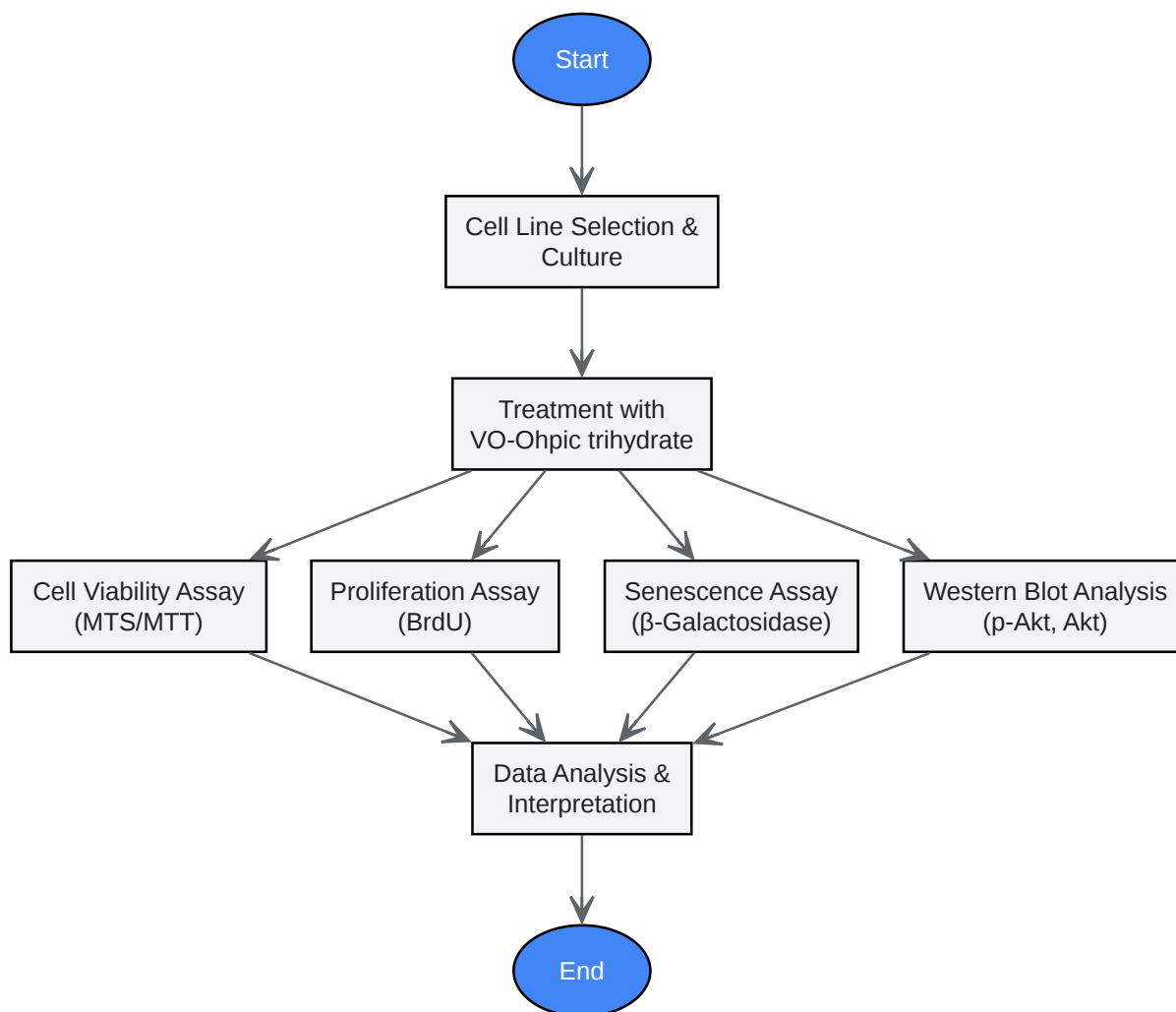
Table 2: IC50 Values of VO-Ohpic Trihydrate

Target	IC50 Value	Assay Condition	Reference
PTEN	35 nM	In vitro lipid phosphatase activity assay using PIP3 substrate	[1] [2] [3] [5]
PTEN	46 ± 10 nM	In vitro assay	[2] [6]

Signaling Pathway

The primary signaling pathway affected by **VO-Ohpic trihydrate** is the PTEN/PI3K/Akt pathway. Inhibition of PTEN by VO-Ohpic leads to the activation of Akt and its downstream targets.





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- To cite this document: BenchChem. [Application Notes and Protocols: VO-Ohpic Trihydrate in Cancer Cell Lines]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10824045#applications-of-vo-ohpic-trihydrate-in-cancer-cell-lines]

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